

Application of Triphenylmethane Dyes in the Textile Industry: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: Triphenylmethane

Cat. No.: B1682552

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Introduction

Triphenylmethane dyes are a class of synthetic organic compounds that have been used extensively in the textile industry for over a century.^[1] They are renowned for their brilliant, intense hues, high tinctorial strength, and relatively low cost.^[1] This class of dyes produces a range of vibrant colors, including reds, violets, blues, and greens.^[2] While their use on natural fibers like cotton, wool, and silk has declined due to poor light and wash fastness, they have found a significant niche in dyeing acrylic fibers, on which they exhibit surprisingly good fastness properties.^[3] This document provides detailed application notes, experimental protocols, and performance data for the use of **triphenylmethane** dyes in the textile industry.

Application Notes

Triphenylmethane dyes are primarily classified as basic (cationic) dyes, although acidic and mordant variations also exist.^[1] Their application and performance are highly dependent on the substrate being dyed.

On Natural Fibers (Cotton, Wool, and Silk):

Due to their molecular structure, **triphenylmethane** dyes have a limited affinity for cellulosic fibers like cotton. To achieve successful dyeing, a mordant such as tannic acid is required to fix

the dye to the fabric. However, even with a mordant, the fastness properties, particularly to light and washing, are generally poor. For protein fibers like wool and silk, the dyes show better affinity due to the presence of anionic sites in the fiber. However, the fastness properties remain a significant drawback for most apparel and high-performance applications.

On Synthetic Fibers (Acrylic):

The advent of polyacrylonitrile (acrylic) fibers revived interest in **triphenylmethane** dyes. These fibers contain anionic groups that readily adsorb the cationic **triphenylmethane** dyes, resulting in excellent dye uptake and significantly improved light and wash fastness compared to their performance on natural fibers.

Key Characteristics:

- **Brilliance and Intensity:** Produce exceptionally bright and vibrant shades.
- **Cost-Effective:** Relatively inexpensive to manufacture.
- **Poor Fastness on Natural Fibers:** Exhibit low resistance to fading from light and bleeding during washing on cotton, wool, and silk.
- **Good Fastness on Acrylic Fibers:** Show significantly improved light and wash fastness on acrylic fibers.
- **Environmental Concerns:** The effluent from dyeing processes can be highly colored and may contain toxic residues, necessitating wastewater treatment.

Data Presentation

The following tables summarize the typical fastness properties of common **triphenylmethane** dyes on various textile fibers. The ratings are based on the ISO standard gray scale for color change (washing and light fastness) and staining (rubbing fastness), where 1 represents poor fastness and 5 (or 8 for light fastness) represents excellent fastness.

Table 1: Wash Fastness (ISO 105-C06) - Color Change

Dye	Cotton (Mordanted)	Wool	Silk	Acrylic
Malachite Green	2-3	3	3	4-5
Crystal Violet	2-3	3	3	4-5
Basic Fuchsin	2	2-3	2-3	4

Table 2: Light Fastness (ISO 105-B02)

Dye	Cotton (Mordanted)	Wool	Silk	Acrylic
Malachite Green	1-2	1-2	1-2	4-5
Crystal Violet	1-2	1-2	1-2	4-5
Basic Fuchsin	1	1	1	3-4

Table 3: Rubbing Fastness (ISO 105-X12) - Staining

Dye	Cotton (Mordanted)	Wool	Silk	Acrylic
Malachite Green				
Dry	3-4	4	4	4-5
Wet	2-3	3	3	4
Crystal Violet				
Dry	3-4	4	4	4-5
Wet	2-3	3	3	4
Basic Fuchsin				
Dry	3	3-4	3-4	4
Wet	2	2-3	2-3	3-4

Experimental Protocols

Synthesis of Crystal Violet

This protocol describes the synthesis of Crystal Violet from N,N-dimethylaniline.

Materials:

- N,N-dimethylaniline
- Phosphorus oxychloride
- Michler's ketone (4,4'-bis(dimethylamino)benzophenone)
- Hydrochloric acid
- Sodium hydroxide

Procedure:

- React N,N-dimethylaniline with phosphorus oxychloride to synthesize Michler's ketone.
- React the Michler's ketone intermediate with additional N,N-dimethylaniline in the presence of phosphorus oxychloride and hydrochloric acid.
- Neutralize the reaction mixture with a sodium hydroxide solution to precipitate the crude Crystal Violet.
- Purify the product by recrystallization from hot water or an ethanol/water mixture.

Dyeing Protocols

2.1. Mordant Dyeing of Cotton with a **Triphenylmethane** Dye (e.g., Malachite Green)

This protocol involves a two-step process of mordanting the cotton fabric followed by dyeing.

Materials:

- Scoured and bleached 100% cotton fabric

- Tannic acid
- Tartar emetic (antimony potassium tartrate)
- Malachite Green dye
- Acetic acid
- Non-ionic wetting agent

Procedure:

Part A: Mordanting

- Prepare a mordanting bath with 4% (on weight of fabric, owf) tannic acid in water at a liquor ratio of 20:1.
- Immerse the cotton fabric in the bath and heat to 100°C. Hold for 2 hours, then allow to cool.
- Remove the fabric, squeeze out excess liquor, and treat in a fixing bath containing 2% (owf) tartar emetic at room temperature for 30 minutes.
- Rinse the mordanted fabric thoroughly with cold water and dry.

Part B: Dyeing

- Prepare a dyebath containing 2% (owf) Malachite Green, 1% (owf) acetic acid, and 0.5 g/L non-ionic wetting agent at a liquor ratio of 20:1.
- Immerse the mordanted cotton fabric in the dyebath at 40°C.
- Raise the temperature to 70°C over 30 minutes.
- Hold at 70°C for 90 minutes, stirring occasionally.
- Cool the dyebath to 50°C, then remove the fabric.
- Rinse the dyed fabric thoroughly with cold water until the water runs clear.

- Dry the fabric at a temperature below 60°C.

2.2. Direct Dyeing of Wool/Silk with a **Triphenylmethane** Dye (e.g., Crystal Violet)

Materials:

- Scoured 100% wool or silk fabric
- Crystal Violet dye
- Acetic acid or formic acid
- Glauber's salt (sodium sulfate)
- Non-ionic wetting agent

Procedure:

- Prepare a dyebath with 1% (owf) Crystal Violet, 2% (owf) acetic acid, 10% (owf) Glauber's salt, and 0.5 g/L non-ionic wetting agent at a liquor ratio of 30:1.
- Immerse the wool or silk fabric in the dyebath at 40°C.
- Raise the temperature to a simmer (85-90°C for silk, 95°C for wool) over 45 minutes.
- Hold at this temperature for 60 minutes, stirring gently to ensure level dyeing.
- Allow the dyebath to cool gradually before removing the fabric.
- Rinse the dyed fabric with warm water, then cold water, until the water runs clear.
- Dry the fabric at a temperature below 60°C.

2.3. Dyeing of Acrylic with a **Triphenylmethane** Dye (e.g., Malachite Green)

Materials:

- Scoured acrylic fabric

- Malachite Green dye
- Acetic acid
- Sodium acetate
- Retarding agent (cationic)
- Non-ionic wetting agent

Procedure:

- Prepare a dyebath with 1.5% (owf) Malachite Green, 2% (owf) acetic acid, 1% (owf) sodium acetate (to maintain pH 4.5-5.5), 1% (owf) cationic retarding agent, and 0.5 g/L non-ionic wetting agent at a liquor ratio of 20:1.
- Immerse the acrylic fabric in the dyebath at 60°C.
- Raise the temperature to the boil (100°C) at a rate of 1°C/minute.
- Hold at the boil for 60-90 minutes.
- Cool the dyebath slowly to 70°C before removing the fabric.
- Rinse the dyed fabric thoroughly with warm water, then cold water.
- Dry the fabric at a temperature below 60°C.

Colorfastness Testing Protocols

3.1. Wash Fastness (ISO 105-C06)

Apparatus:

- Launder-Ometer or similar washing fastness tester
- Stainless steel balls (6 mm diameter)
- Multifiber fabric (containing strips of acetate, cotton, nylon, polyester, acrylic, and wool)

- ECE reference detergent
- Sodium perborate
- Grey scale for assessing color change and staining

Procedure:

- Prepare a 100 mm x 40 mm specimen of the dyed fabric.
- Sew the specimen onto a piece of multifiber fabric of the same size.
- Prepare the wash liquor containing 4 g/L ECE detergent and 1 g/L sodium perborate in deionized water.
- Place the composite specimen, 10 stainless steel balls, and 150 mL of the wash liquor into a stainless steel container.
- Conduct the test in the Launder-Ometer for 30 minutes at 40°C (for a mild wash) or 60°C (for a more stringent wash).
- Rinse the specimen twice in deionized water and then in cold running tap water.
- Dry the specimen in air at a temperature not exceeding 60°C.
- Assess the color change of the specimen and the staining of each fiber in the multifiber fabric using the appropriate grey scales under a standardized light source.

3.2. Light Fastness (ISO 105-B02)

Apparatus:

- Xenon arc lamp lightfastness tester
- Blue wool standards (grades 1-8)
- Opaque masks
- Grey scale for assessing color change

Procedure:

- Mount the dyed fabric specimen and a set of blue wool standards on cardboard holders.
- Partially cover both the specimen and the standards with opaque masks.
- Expose the mounted specimens and standards to the xenon arc lamp under controlled conditions of temperature and humidity.
- Periodically inspect the fading of the specimen and compare it to the fading of the blue wool standards.
- The lightfastness rating is the number of the blue wool standard that shows a similar degree of fading (color change) to the specimen.

3.3. Rubbing Fastness (ISO 105-X12)**Apparatus:**

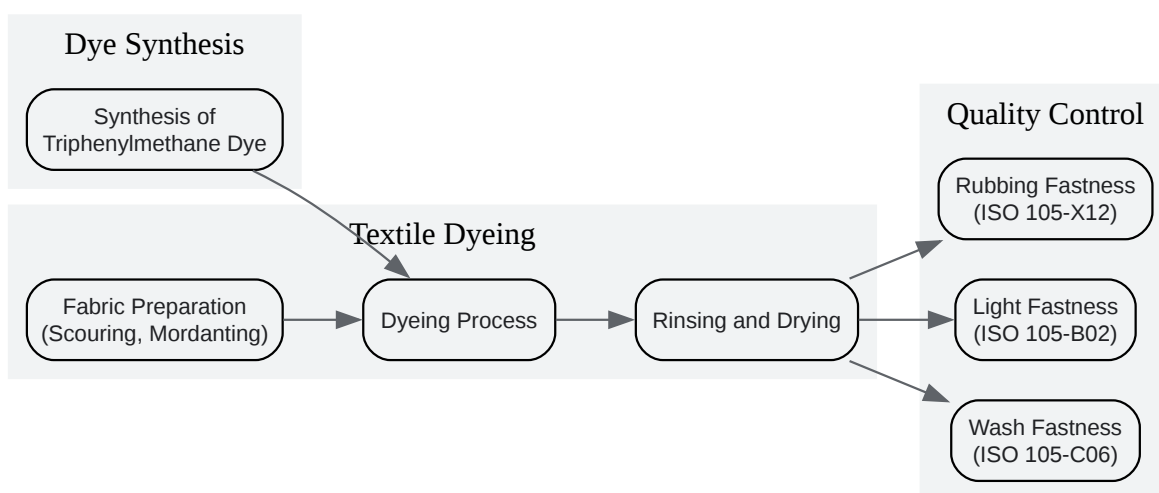
- Crockmeter (rubbing fastness tester)
- Standard white cotton rubbing cloth
- Grey scale for assessing staining

Procedure:

- Dry Rubbing:
 - Fix a specimen of the dyed fabric to the base of the Crockmeter.
 - Mount a dry cotton rubbing cloth onto the rubbing finger.
 - Operate the Crockmeter for 10 cycles (10 back and forth movements).
 - Remove the rubbing cloth and assess the degree of staining using the grey scale.
- Wet Rubbing:

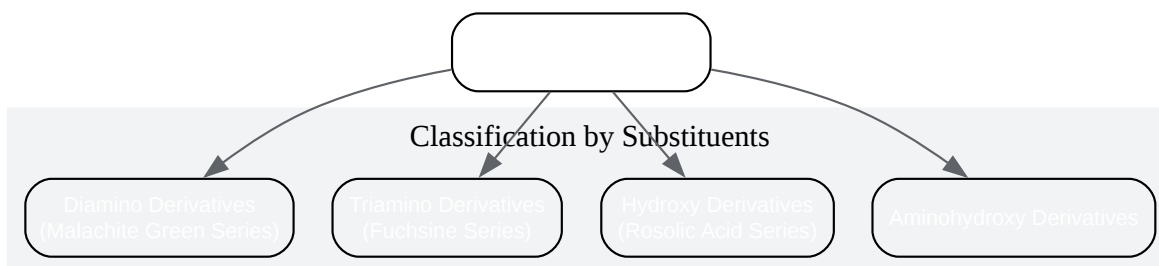
- Thoroughly wet a fresh cotton rubbing cloth in deionized water and squeeze to a water content of approximately 100% of its dry weight.
- Repeat the procedure as for dry rubbing.
- Dry the rubbing cloth in air before assessing the staining.

Mandatory Visualization



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Caption: Experimental workflow for the application and testing of **triphenylmethane** dyes.



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Caption: Classification of **triphenylmethane** dyes based on their chemical structure.

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